

# 4-(BenzylOxy)-2-nitroaniline molecular weight and formula

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## Compound of Interest

Compound Name: 4-(BenzylOxy)-2-nitroaniline

Cat. No.: B018279

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## Technical Data Sheet: 4-(BenzylOxy)-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides the core physicochemical properties of **4-(BenzylOxy)-2-nitroaniline**, a compound of interest in organic synthesis and pharmaceutical research.

## Chemical Identity and Properties

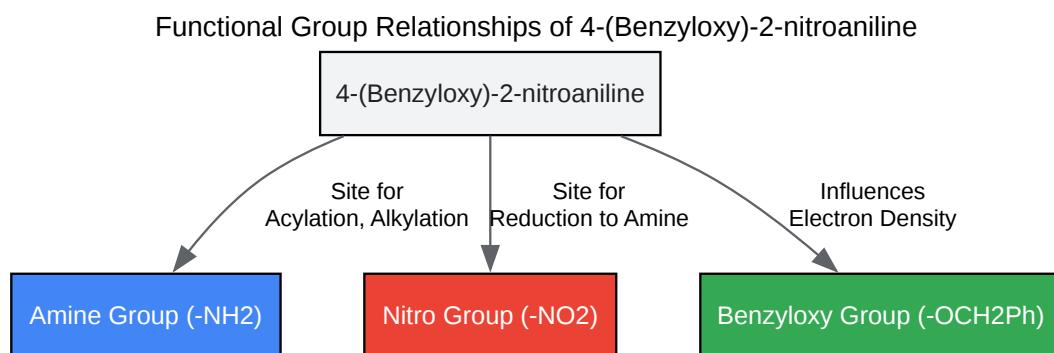
**4-(BenzylOxy)-2-nitroaniline** is an organic compound that serves as a versatile intermediate in the synthesis of more complex molecules, including dyes, pharmaceuticals, and agrochemicals.<sup>[1]</sup> Its structure features a benzylOxy group and a nitro group on an aniline backbone.<sup>[2]</sup>

A summary of its key molecular data is presented below.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	244.25 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	26697-35-8	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

# Logical Relationship of Functional Groups

The chemical reactivity and potential applications of **4-(BenzylOxy)-2-nitroaniline** are dictated by the interplay of its three primary functional groups: the aniline amine group, the ortho-positioned nitro group, and the para-positioned benzylOxy group. The relationships and potential transformations of these groups are key to its role as a synthetic building block.



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Caption: Functional groups of **4-(BenzylOxy)-2-nitroaniline** and their synthetic potential.

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## References

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- 5. [fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- To cite this document: BenchChem. [4-(BenzylOxy)-2-nitroaniline molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b018279#4-benzylOxy-2-nitroaniline-molecular-weight-and-formula>

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